

Personal protective equipment for handling MCPA-thioethyl

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Compound of Interest

Compound Name: MCPA-thioethyl

Cat. No.: B1675963

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Essential Safety and Handling of MCPA-thioethyl

MCPA-thioethyl is a phenoxy herbicide requiring stringent safety protocols to ensure the well-being of laboratory personnel and the protection of the environment.^{[1][2]} Adherence to the following guidelines for personal protective equipment (PPE), handling, and disposal is critical for minimizing exposure risk and ensuring operational integrity.

Physicochemical and Toxicity Data

A summary of the key quantitative data for **MCPA-thioethyl** is presented below, providing a quick reference for its physical properties and toxicological profile.

Property	Value	Reference
Molecular Formula	C11H13ClO2S	[2]
Molecular Weight	244.74 g/mol	[2]
Melting Point	41.5°C	[2]
Boiling Point	345.9°C at 760 mmHg	
Flash Point	163°C	
Vapor Pressure	5.96E-05 mmHg at 25°C	
Oral LD50 (Rat)	790 mg/kg	
GHS Hazard Statements	H302 (Harmful if swallowed), H373 (May cause damage to organs through prolonged or repeated exposure), H400 (Very toxic to aquatic life), H410 (Very toxic to aquatic life with long lasting effects)	

Personal Protective Equipment (PPE)

The selection and proper use of PPE are the most critical lines of defense against exposure to **MCPA-thioethyl**. The following recommendations are based on general best practices for handling phenoxy herbicides and available data on similar compounds.

Core PPE Requirements:

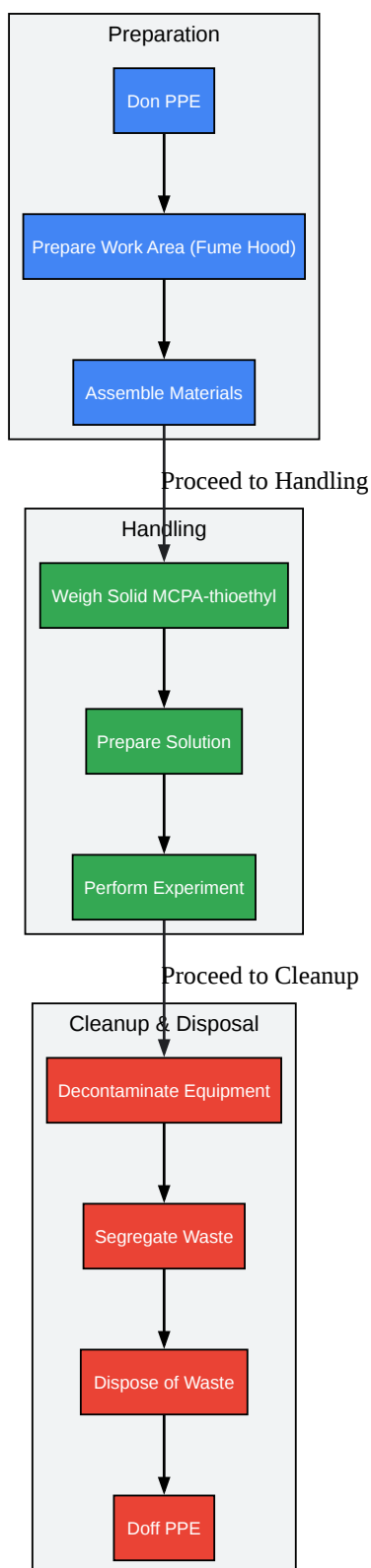
- **Gloves:** Chemical-resistant gloves are mandatory. A study on MCPA esters indicated that while several materials offer protection, nitrile gloves demonstrated a longer breakthrough time for the ester formulation compared to natural rubber and neoprene. It is recommended to use nitrile gloves with a minimum thickness of 14 mils and to change them frequently, especially if contact with the substance is prolonged.
- **Eye and Face Protection:** Chemical safety goggles in combination with a face shield are essential to protect against splashes and aerosols.

- **Respiratory Protection:** When handling the solid form or creating solutions where aerosols may be generated, a NIOSH/MSHA-approved respirator with an organic vapor cartridge and a particulate pre-filter is required. Ensure a proper fit test has been conducted.
- **Protective Clothing:** A chemical-resistant suit or a lab coat worn over long-sleeved clothing and long pants is required. For tasks with a high risk of splashing, such as mixing or transferring, a chemical-resistant apron should also be worn.
- **Footwear:** Chemical-resistant boots with pant legs worn over the boots are necessary to prevent lower leg and foot exposure.

Experimental Protocols

Standard Handling and Operational Workflow

The following diagram outlines the standard workflow for the safe handling of **MCPA-thioethyl** in a laboratory setting.



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Standard operational workflow for handling **MCPA-thioethyl**.

Decontamination Protocol

Decontamination is crucial to prevent cross-contamination and accidental exposure. As a phenoxy herbicide, specific cleaning procedures should be followed.

- **Initial Rinse:** Immediately after use, triple rinse all equipment with water.
- **Alkaline Wash:** Prepare a cleaning solution with household ammonia (2L per 100L of water) or a designated tank and equipment cleaner.
- **Soak and Agitate:** Fill the equipment with the cleaning solution and allow it to soak, preferably overnight. Agitate the solution to ensure all surfaces are contacted.
- **Final Rinse:** Thoroughly rinse the equipment with clean water.
- **Drying:** Allow all equipment to air dry completely before storage.

Disposal Plan

The disposal of **MCPA-thioethyl** and its associated waste must be conducted in compliance with federal, state, and local regulations.

- **Waste Segregation:**
 - **Solid Waste:** Unused **MCPA-thioethyl**, contaminated spill cleanup materials, and disposable PPE should be collected in a designated, labeled hazardous waste container.
 - **Liquid Waste:** Unused solutions and rinse water from the initial decontamination steps should be collected in a separate, labeled hazardous waste container. Do not mix with other solvent waste streams.
 - **Sharps:** Any contaminated sharps should be placed in a designated sharps container.
- **Container Management:**
 - Ensure all waste containers are properly labeled with "Hazardous Waste" and the chemical name "**MCPA-thioethyl**".

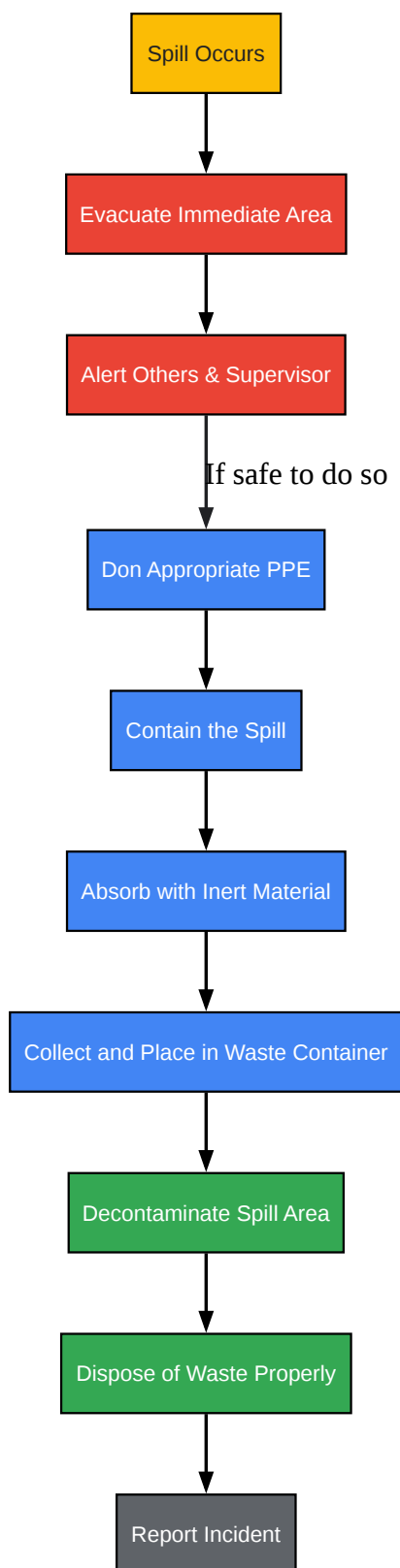
- Keep containers closed except when adding waste.
- Store waste containers in a designated satellite accumulation area.
- Disposal:
 - Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Empty, triple-rinsed containers may be disposed of as non-hazardous waste, but check with your local regulations first.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

Spill Response Workflow

The following diagram illustrates the logical steps to take in the event of an **MCPA-thioethyl** spill.



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Logical workflow for responding to an **MCPA-thioethyl** spill.

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. Provide the Safety Data Sheet to the medical personnel.

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References

- 1. MCPA-thioethyl - CAS-Number 25319-90-8 - Order from Chemodex [chemodex.com]
- 2. MCPA-thioethyl | CAS#:25319-90-8 | Chemsrce [chemsrc.com]
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